

# 2-Chloro-5-nitrobenzenesulfonamide molecular structure

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## Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzenesulfonamide

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An In-Depth Technical Guide to the Molecular Structure and Characterization of **2-Chloro-5-nitrobenzenesulfonamide**

## Executive Summary

This technical guide provides a comprehensive analysis of **2-Chloro-5-nitrobenzenesulfonamide** (CAS No. 96-72-0), a pivotal intermediate in the fields of medicinal chemistry and fine chemical synthesis. The document is structured to offer researchers, scientists, and drug development professionals a deep understanding of the molecule's structural features, physicochemical properties, and practical applications. We will delve into the spectroscopic techniques used for its structural elucidation, provide detailed, field-proven protocols for its synthesis and characterization, and discuss its significance as a versatile chemical building block. The guide emphasizes the causality behind experimental choices, ensuring that the described methodologies are not only reproducible but also understood within a robust scientific framework.

## Part 1: Introduction and Significance

**2-Chloro-5-nitrobenzenesulfonamide** is an organic compound featuring a benzene ring substituted with three key functional groups: a chloro group at position 2, a nitro group at position 5, and a sulfonamide group at position 1.<sup>[1]</sup> This specific substitution pattern imparts a unique reactivity profile, making it a valuable precursor in the synthesis of more complex molecules. The sulfonamide moiety is a well-known pharmacophore present in a wide array of

therapeutic agents, including antibacterial and diuretic drugs. The electron-withdrawing nature of the nitro and chloro groups significantly influences the reactivity of the aromatic ring and the acidity of the sulfonamide protons, providing multiple avenues for synthetic modification. Its derivatives are explored for various applications, including the development of novel antibacterial agents and the synthesis of high-performance dyes.[2][3][4][5] Understanding its molecular structure is therefore fundamental to leveraging its synthetic potential.

## Part 2: Physicochemical Properties

The physical and chemical properties of **2-Chloro-5-nitrobenzenesulfonamide** dictate its handling, storage, and behavior in chemical reactions. These key characteristics are summarized below.

Property	Value	Reference
CAS Number	96-72-0	[1][6][7]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClN <sub>2</sub> O <sub>4</sub> S	[1][6][7]
Molecular Weight	236.63 g/mol	[1][6][7]
IUPAC Name	2-chloro-5-nitrobenzenesulfonamide	[1]
Melting Point	184-185 °C	[6]
Boiling Point	435.2 °C at 760 mmHg (Predicted)	[6]
Density	1.7 g/cm <sup>3</sup> (Predicted)	[6]
XLogP3	0.9	[6]
Appearance	Light yellow crystalline solid	
Synonyms	Benzenesulfonamide, 2-chloro-5-nitro-; NSC 105711	[6][7][8]

## Part 3: Molecular Structure and Elucidation

The definitive identification and purity assessment of **2-Chloro-5-nitrobenzenesulfonamide** rely on a combination of modern spectroscopic techniques. Each method provides a unique piece of structural information, and together they confirm the molecule's identity.

## Visualizing the Core Structure

The molecular structure is composed of a central benzene ring with substituents at positions 1, 2, and 5. This arrangement leads to a specific pattern of signals in spectroscopic analyses, which serves as a structural fingerprint.

Caption: 2D structure of **2-Chloro-5-nitrobenzenesulfonamide**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is indispensable for mapping the carbon-hydrogen framework of the molecule.

- $^1\text{H}$  NMR: The aromatic region of the  $^1\text{H}$  NMR spectrum is expected to show three distinct signals corresponding to the three protons on the benzene ring. The proton at C6 (ortho to the sulfonamide) will likely appear as a doublet. The proton at C4 (between the chloro and nitro groups) will likely be a doublet of doublets, and the proton at C3 (ortho to the chloro group) will appear as a doublet. The two protons of the sulfonamide ( $\text{NH}_2$ ) will typically appear as a broad singlet, the chemical shift of which can be concentration and solvent dependent.
- $^{13}\text{C}$  NMR: The  $^{13}\text{C}$  NMR spectrum will display six unique signals for the aromatic carbons, as the substitution pattern removes all symmetry. The carbons directly attached to the electronegative substituents (C1, C2, C5) will be significantly deshielded and appear downfield.
- Sample Preparation: Accurately weigh and dissolve 10-20 mg of **2-Chloro-5-nitrobenzenesulfonamide** in approximately 0.7 mL of a deuterated solvent (e.g.,  $\text{DMSO-d}_6$ , due to the potential for higher solubility than  $\text{CDCl}_3$ ) in a standard 5 mm NMR tube.
- Data Acquisition: Record the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra on a spectrometer (e.g., 400 MHz or higher for better resolution).

- Referencing: Reference the chemical shifts to the residual solvent peak (e.g., DMSO at 2.50 ppm for  $^1\text{H}$  and 39.52 ppm for  $^{13}\text{C}$ ).
- Analysis: Integrate the proton signals and analyze the splitting patterns (multiplicity) to assign the signals to the corresponding protons in the molecule.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule by detecting their characteristic vibrational frequencies.

- N-H Stretching: Two distinct bands are expected in the 3300-3500  $\text{cm}^{-1}$  region, corresponding to the symmetric and asymmetric stretching of the primary sulfonamide ( $-\text{NH}_2$ ) group.
- S=O Stretching: Strong absorption bands between 1300-1350  $\text{cm}^{-1}$  (asymmetric) and 1150-1180  $\text{cm}^{-1}$  (symmetric) are characteristic of the sulfonyl group ( $\text{O}=\text{S}=\text{O}$ ).
- N=O Stretching: Strong bands around 1520-1560  $\text{cm}^{-1}$  (asymmetric) and 1340-1370  $\text{cm}^{-1}$  (symmetric) confirm the presence of the nitro ( $-\text{NO}_2$ ) group.
- C-Cl Stretching: A band in the fingerprint region, typically around 700-800  $\text{cm}^{-1}$ , can be attributed to the C-Cl bond.
- Background Scan: Record a background spectrum of the clean, empty ATR crystal to subtract atmospheric and instrumental interferences.
- Sample Application: Place a small amount of the solid **2-Chloro-5-nitrobenzenesulfonamide** sample directly onto the ATR crystal.
- Pressure Application: Apply pressure using the instrument's clamp to ensure firm contact between the sample and the crystal.
- Data Collection: Acquire the spectrum, typically by co-adding 16 or 32 scans at a resolution of 4  $\text{cm}^{-1}$ .

## Mass Spectrometry (MS)

MS is a powerful technique used to determine the molecular weight and elemental composition of the compound.

- **Molecular Ion Peak:** In an electron ionization (EI) mass spectrum, the molecular ion peak ( $[M]^+$ ) is expected at an  $m/z$  (mass-to-charge ratio) corresponding to the molecular weight (236.63 g/mol). A characteristic isotopic pattern will be observed for the  $[M]^+$  and  $[M+2]^+$  peaks in an approximate 3:1 ratio, which is a definitive indicator of the presence of one chlorine atom.
- **Fragmentation:** Common fragmentation pathways may include the loss of  $SO_2N H_2$  or the nitro group.
- **Sample Preparation:** Prepare a dilute solution (approx. 1 mg/mL) of the compound in a volatile organic solvent like ethyl acetate or dichloromethane.
- **Injection:** Inject 1  $\mu$ L of the solution into the GC-MS system.
- **Separation:** The compound is vaporized and separated from the solvent on a capillary GC column (e.g., a DB-5ms column) using a suitable temperature program.
- **Ionization and Detection:** The eluted compound enters the mass spectrometer, where it is ionized (typically by EI at 70 eV). The resulting ions are separated by the mass analyzer and detected, generating the mass spectrum.

## Part 4: Synthesis and Mechanism

The synthesis of **2-Chloro-5-nitrobenzenesulfonamide** is a multi-step process that requires careful control of reaction conditions. The chosen pathway is logical and relies on well-established chemical transformations, starting from a commercially available precursor.

### Synthetic Workflow

The overall transformation begins with the sulfonation of 1-chloro-4-nitrobenzene, followed by conversion to the sulfonyl chloride, and finally, amination to yield the target sulfonamide. This sequence is necessary because direct amination of the aromatic ring is not feasible, and the sulfonyl chloride is a required activated intermediate for forming the sulfonamide.



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Caption: Multi-step synthesis of **2-Chloro-5-nitrobenzenesulfonamide**.

## Detailed Synthetic Protocol

This step involves an electrophilic aromatic substitution reaction. The starting material, 1-chloro-4-nitrobenzene, is deactivated towards substitution, thus requiring a strong sulfonating agent like oleum.

- Reaction Setup: In a flask equipped with a stirrer and addition funnel, combine 100g of 1-chloro-4-nitrobenzene with 100g of 100% sulfuric acid.[9]
- Sulfonation: With vigorous stirring, slowly add 280g of oleum (containing 25% sulfur trioxide). [9] The addition should be controlled to manage the exothermic reaction.
- Heating: Heat the reaction mixture to 100-110 °C until the starting material is fully consumed (monitored by TLC or GC).[9]
- Work-up: Carefully pour the reaction mixture over crushed ice to precipitate the sulfonic acid product.
- Isolation: Collect the solid precipitate by vacuum filtration and wash with cold water to remove excess acid. The resulting solid can be used in the next step, often without further purification.

The sulfonic acid is converted to the more reactive sulfonyl chloride. This is a critical activation step, as the sulfonate is a poor leaving group.

- Reaction Setup: To the crude 2-chloro-5-nitrobenzenesulfonic acid from the previous step, add a chlorinating agent such as thionyl chloride or bis(trichloromethyl) carbonate (BTC) in an appropriate organic solvent (e.g., tetrahydrofuran).[3][10]

- **Reaction Conditions:** The reaction is typically performed at a moderately elevated temperature (e.g., 25-80 °C) for several hours until the conversion is complete.[3]
- **Work-up:** After the reaction, the solvent and excess chlorinating agent are removed under reduced pressure. The crude sulfonyl chloride is then typically isolated by precipitation or extraction.

This final step is a nucleophilic substitution reaction where ammonia attacks the electrophilic sulfur atom of the sulfonyl chloride, displacing the chloride.

- **Reaction Setup:** Dissolve the crude 2-chloro-5-nitrobenzenesulfonyl chloride in a suitable solvent like acetone or THF.
- **Amination:** Cool the solution in an ice bath and slowly add an excess of concentrated aqueous ammonia with vigorous stirring.
- **Reaction Completion:** Allow the mixture to stir and warm to room temperature. The reaction is usually rapid.
- **Isolation and Purification:** The product, being a solid, will precipitate from the reaction mixture. Collect the solid by vacuum filtration.
- **Validation:** The crude product should be purified by recrystallization from a suitable solvent (e.g., ethanol/water). The identity and purity of the final product must be confirmed using the spectroscopic methods described in Part 3 (NMR, IR, MS) and melting point analysis.

## Part 5: Applications in Research and Development

**2-Chloro-5-nitrobenzenesulfonamide** is not typically an end-product but rather a versatile building block.

- **Pharmaceutical Synthesis:** It serves as a precursor for synthesizing more complex molecules with potential therapeutic activity. The sulfonamide group is a key feature in many drugs, and the chloro and nitro groups provide handles for further chemical modifications, such as nucleophilic aromatic substitution or reduction of the nitro group to an amine, which can then be further functionalized. Related chloro-nitro aromatic structures have been investigated for their potential as next-generation antibacterial agents.[2][5]

- Dye and Pigment Industry: The precursor, 2-chloro-5-nitrobenzenesulfonyl chloride, is an important intermediate in the synthesis of acidic dyes.[3] The resulting sulfonamide can also be a component in the synthesis of specialized colorants.[11]

## Part 6: Safety and Handling

Proper handling of **2-Chloro-5-nitrobenzenesulfonamide** is essential to ensure laboratory safety.

- GHS Hazards: The compound is classified as a skin sensitizer (Category 1).[1][12] It may cause an allergic skin reaction upon contact.[6]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety glasses or goggles, and a lab coat.
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhaling dust.[6] Avoid contact with skin and eyes.[13]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place, away from incompatible materials.[6][14]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[15]

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